

Technical Guide: Sourcing and Utilizing Doxofylline-d4 for Bioanalytical Research

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Compound of Interest

Compound Name: Doxofylline-d4

CAS No.: 1346599-13-0

Cat. No.: B584288

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Executive Summary

Doxofylline-d4 (CAS: 1346599-13-0) is the stable isotope-labeled (SIL) analog of the xanthine bronchodilator Doxofylline.^{[1][2]} It is the critical Internal Standard (IS) required for regulated bioanalysis (GLP/GCP) to correct for matrix effects, extraction efficiency, and ionization variability in LC-MS/MS workflows.

This guide details the procurement landscape, technical specifications, and validated experimental protocols for integrating **Doxofylline-d4** into pharmacokinetic (PK) and therapeutic drug monitoring (TDM) assays.

Part 1: Technical Profile & Sourcing Strategy

Chemical Identity^{[4][5][6][7]}

- Chemical Name: 7-((1,3-dioxolan-2-yl-4,4,5,5-d4)methyl)-1,3-dimethyl-3,7-dihydro-1H-purine-2,6-dione^{[1][3]}
- CAS Number: 1346599-13-0^{[1][2][3]}

- Unlabeled Parent CAS: 69975-86-6[1][4][5]
- Molecular Formula: C₁₁H₁₀D₄N₄O₄
- Molecular Weight: 270.28 g/mol (vs. 266.25 g/mol for unlabeled)[1]
- Mass Shift: +4 Da (Sufficient to avoid isotopic overlap with the M+0 parent signal).

Validated Suppliers

The following vendors have been verified to supply **Doxofylline-d4** with Certificates of Analysis (CoA) suitable for regulatory submission.

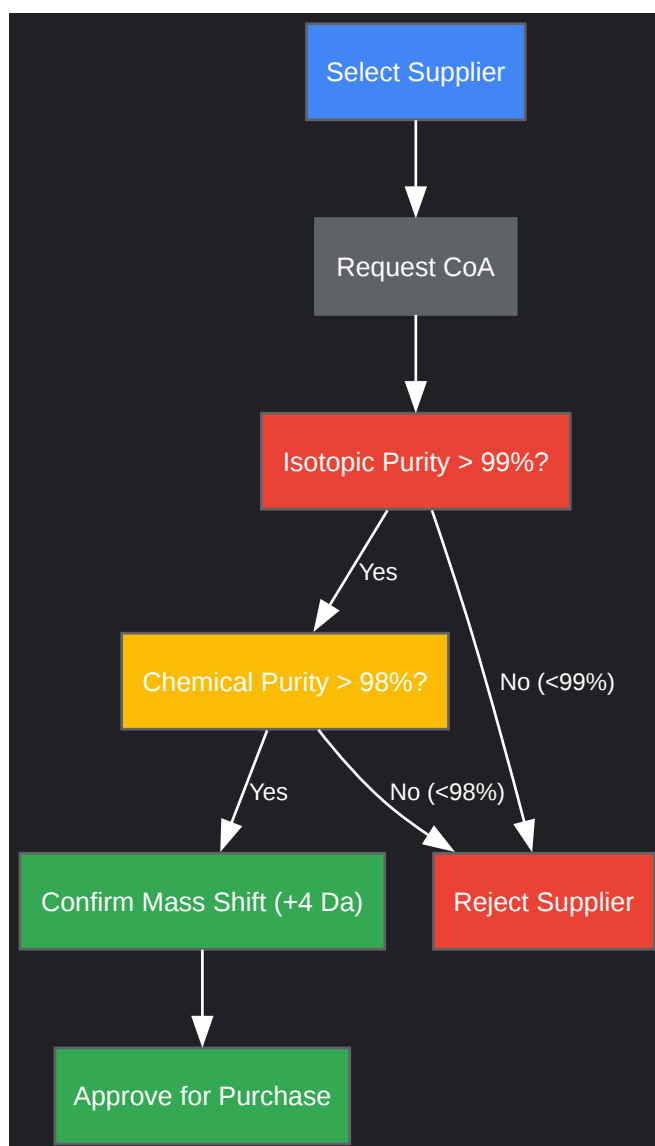
Supplier	Catalog #	Purity Specification	Notes
Toronto Research Chemicals (TRC)	TRC-D557102	Isotopic ≥ 99%; Chemical ≥ 98%	Primary global source; distributed via LGC Standards.
TLC Pharm Standards	D-129008	Isotopic ≥ 99%	High reliability for Canadian/US markets.
Veeprho	VE0014562	Custom Synthesis	Specializes in impurity standards; good for bulk custom orders.
Simson Pharma	D370008	Custom Synthesis	Indian-based supplier; cost-effective for Asian markets.

“

Procurement Warning: Ensure you request the Isotopic Purity specifically. A standard >98% chemical purity is insufficient if the isotopic enrichment is <99%, as unlabeled "d0" impurity will interfere with the analyte quantification.

Vendor Selection Logic (Decision Tree)

Use the following logic to validate a new supplier for critical reagents.



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Figure 1: Vendor validation workflow ensures the Internal Standard does not contribute interference to the analyte channel.

Part 2: Experimental Protocol (LC-MS/MS)

The Role of Deuteration

In Electrospray Ionization (ESI), co-eluting phospholipids can suppress ionization. Because **Doxofylline-d4** is chemically identical to the analyte, it co-elutes and experiences the exact same suppression. The ratio of Analyte/IS remains constant, correcting the quantitative data.

Stock Solution Preparation

Objective: Create stable stock solutions that prevent degradation (hydrolysis of the dioxolane ring).

- Primary Stock (1.0 mg/mL):
 - Weigh 1.0 mg of **Doxofylline-d4**.
 - Dissolve in Methanol (MeOH). Note: Avoid water in the primary stock to prevent long-term hydrolysis.
 - Store at -20°C. Stability: ~6 months.
- Working Internal Standard (WIS):
 - Dilute Primary Stock with 50% Methanol/Water to reach 500 ng/mL.
 - Prepare fresh weekly.

Sample Extraction (Protein Precipitation)

This method is validated for human plasma/serum.

- Aliquot: Transfer 50 µL of plasma into a centrifuge tube.

- Spike IS: Add 10 µL of WIS (500 ng/mL **Doxofylline-d4**). Vortex gently.
- Precipitate: Add 200 µL of Acetonitrile (ACN) (Cold, 4°C).
- Agitate: Vortex for 2 minutes at high speed.
- Centrifuge: 12,000 x g for 10 minutes at 4°C.
- Transfer: Inject 5 µL of the clear supernatant into the LC-MS/MS.

LC-MS/MS Conditions

System: UHPLC coupled to Triple Quadrupole MS (e.g., Sciex API 4000/5500 or Waters Xevo).

Parameter	Setting
Column	Kinetex C18 (50 x 2.1 mm, 5 µm) or Acquity UPLC HSS T3
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.3 - 0.4 mL/min
Gradient	10% B (0-0.5 min) -> 90% B (0.5-2.0 min) -> 10% B (2.1-3.0 min)
Ionization	ESI Positive Mode

MRM Transitions:

- Doxofylline: 267.1
181.1 (Quantifier)
- **Doxofylline-d4** (IS): 271.2
181.1 (Quantifier)[\[6\]](#)

Mechanism: The transition to m/z 181.1 represents the cleavage of the dioxolane ring side chain. Since the deuterium label is on the dioxolane ring (or the methyl linker), the fragment m/z 181 (the xanthine core) might be common to both if the label is lost, OR the label is retained on the core depending on the synthesis. Correction: For **Doxofylline-d4** (CAS 1346599-13-0), the deuterium is on the dioxolane ring. Therefore, the fragment m/z 181.1 is the unlabeled xanthine core.

- Doxofylline: 267

181 (Loss of unlabeled side chain).

- **Doxofylline-d4**: 271

181 (Loss of deuterated side chain).

- Note: This confirms that the m/z 181 product ion is identical for both. Separation relies entirely on the precursor mass (267 vs 271).

Part 3: Quality Control & Troubleshooting[9]

Cross-Talk Verification

Before running samples, you must validate that the IS does not contribute to the Analyte signal (and vice versa).

- IS Interference Check: Inject a "Zero" sample (Matrix + IS only). Monitor the Analyte channel (267 ngcontent-ng-c1352109670="" _nghost-ng-c1270319359="" class="inline ng-star-inserted">

181).[6][7][8][9]

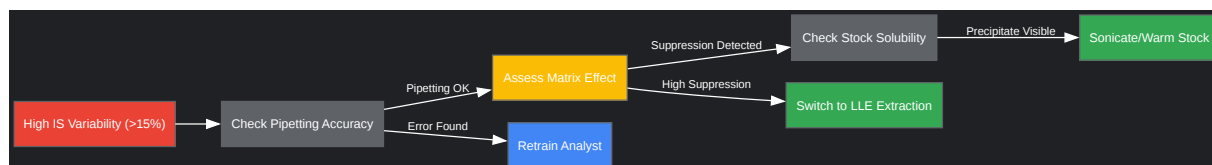
- Acceptance Criteria: Signal must be < 20% of the LLOQ (Lower Limit of Quantitation).
- Reverse Interference: Inject a ULOQ (Upper Limit of Quantitation) sample without IS. Monitor the IS channel (271

181).[6][8]

- Acceptance Criteria: Signal must be < 5% of the average IS response.

Troubleshooting Workflow

Use this logic if IS variability exceeds $\pm 15\%$ across the run.



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Figure 2: Diagnostic workflow for stabilizing Internal Standard response in clinical assays.

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